Application Note: Solid-Phase vs. Liquid-Phase Synthesis of Carfilzomib Peptides

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Compound of Interest

Compound Name:	*Carfilzomib-intermediate*
Cat. No.:	*B14112565*

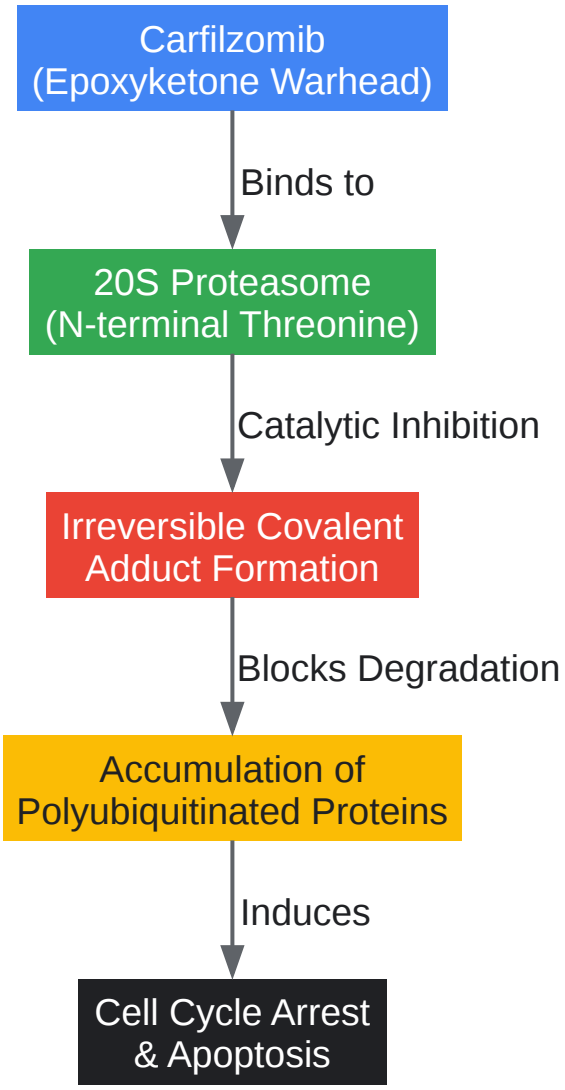
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Introduction & Mechanistic Rationale

Carfilzomib (marketed as Kyprolis) is a highly potent, tetrapeptide epoxyketone proteasome inhibitor utilized primarily in the treatment of relapsed or refractory multiple myeloma[1]. The structural complexity of Carfilzomib lies in its unique pharmacophore: an α,β -epoxyketone warhead attached to a highly hydrophobic peptide backbone (Morpholinoacetyl-L-hPhe-L-Leu-L-Phe).

From a mechanistic standpoint, the epoxyketone warhead is uniquely responsible for the drug's efficacy. It selectively and irreversibly binds to the N-terminal threonine of the 20S proteasome's chymotrypsin-like active site[1]. The ketone undergoes nucleophilic attack by the threonine hydroxyl group, while the epoxide is subsequently attacked by the free alpha-amino group of the same threonine, forming a highly stable, irreversible morpholino ring adduct.

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Mechanism of Carfilzomib: Irreversible 20S proteasome inhibition leading to apoptosis.

Strategic Synthesis Selection: Causality and Challenges

The synthesis of Carfilzomib presents a profound chemical challenge due to the extreme lability of the epoxyketone moiety. It is highly susceptible to nucleophilic attack and ring-opening under harsh acidic or basic conditions. Consequently, selecting the correct synthetic modality is critical.

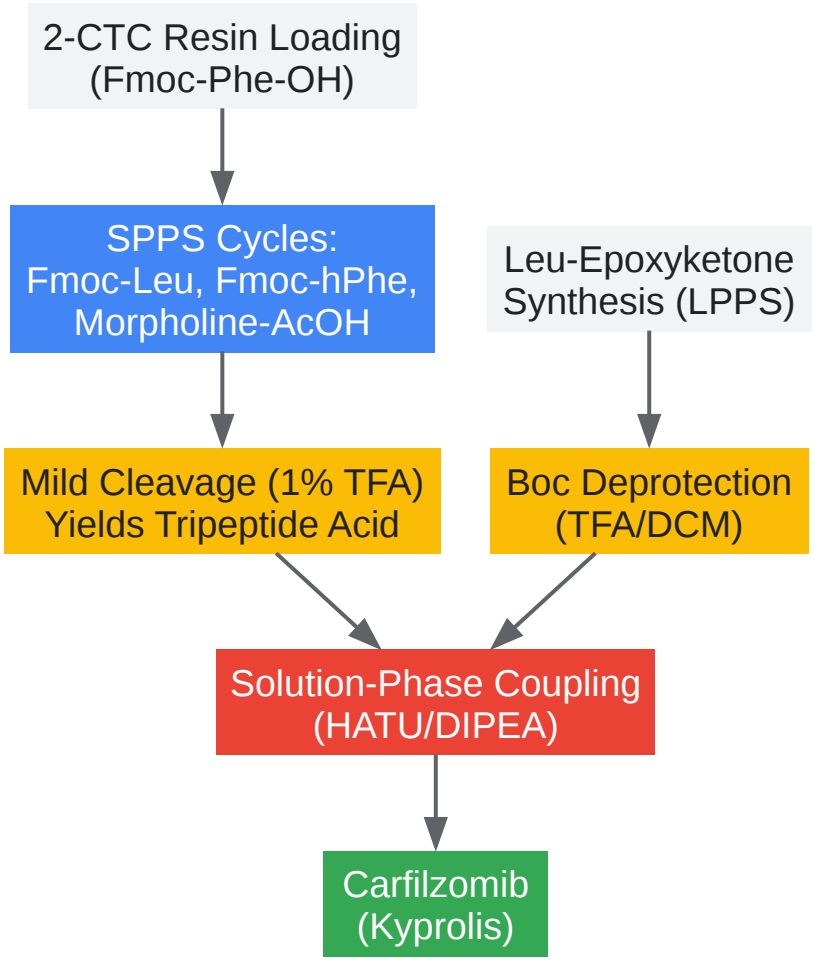
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- Liquid-Phase Peptide Synthesis (LPPS): Historically, the commercial manufacture of Carfilzomib relied on iterative LPPS[2]. While LPPS allows for rigorous purification of intermediates and high scalability, it suffers from poor step-economy. The required chromatographic purifications at each step significantly increase solvent consumption, processing time, and the analytical testing burden[2].

- Solid-Phase Peptide Synthesis (SPPS): SPPS offers rapid, automated assembly of peptide chains and eliminates intermediate purification[3]. However, a purely solid-phase approach is fundamentally incompatible with the epoxyketone warhead. The standard Fmoc-SPPS cleavage cocktail (typically 95% Trifluoroacetic acid) aggressively opens the epoxide ring, destroying the active pharmacophore.

- The Convergent Solution (Industry Standard): To circumvent these limitations, modern protocols employ a convergent strategy[4]. The peptide backbone is assembled via SPPS on a highly acid-sensitive resin (e.g., 2-Chlorotrityl chloride resin), which permits cleavage under extremely mild conditions (1% TFA) that leave the peptide intact[4]. The epoxyketone warhead is synthesized separately via LPPS using scalable asymmetric epoxidation[2]. The two fragments are then coupled in solution phase.

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Convergent synthesis workflow combining SPPS for the peptide backbone and LPPS for the warhead.

Comparative Data Analysis

The following table summarizes the quantitative and qualitative metrics driving the shift from purely liquid-phase methods to a convergent SPPS/LPPS approach.

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Metric	Pure LPPS (Historical)	Pure SPPS (Theoretical)	Convergent SPPS + LPPS
Overall Yield	30 - 40%	< 10% (Due to cleavage degradation)	60 - 75%
Step Economy	Poor (Requires intermediate isolation)	Excellent (One-pot assembly)	High (Only final coupling isolated)
Warhead Integrity	Maintained (Mild solution conditions)	Destroyed (95% TFA cleavage)	Maintained (Coupled post-cleavage)
Scalability	High (Standard chemical reactors)	Low (Resin volume limitations)	Medium-High (Optimized for API)
Epimerization Risk	Moderate (Controlled via temp)	Low (Excess reagents drive kinetics)	Low (Minimized via HATU at 0°C)

Experimental Protocols: A Self-Validating Convergent System

The following protocols detail the convergent synthesis of Carfilzomib. Every step is designed as a self-validating system, incorporating in-process controls to ensure causality between the chemical environment and the desired outcome.

Protocol A: SPPS of the Peptide Backbone (Morpholinoacetyl-hPhe-Leu-Phe-OH)

Causality Note: 2-Chlorotrityl chloride (2-CTC) resin is strictly required here. Its extreme steric bulk prevents diketopiperazine formation during the dipeptide stage, and its high acid lability allows for cleavage at 1% TFA, ensuring the peptide backbone is isolated without degradation[4].

Step 1: Resin Loading and Capping

- Swell 1.0 g of 2-CTC resin (~1.0 mmol/g loading) in anhydrous Dichloromethane (DCM) for 30 minutes.

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- Dissolve Fmoc-L-Phe-OH (1.2 eq) and N,N-Diisopropylethylamine (DIPEA) (4.0 eq) in DCM. Add to the resin and agitate for 2 hours.
- Validation (Capping): To prevent deletion sequences from unreacted trityl sites, add a capping solution of DCM/MeOH/DIPEA (17:2:1 v/v/v) for 30 minutes. Wash thoroughly with DCM and DMF.

Step 2: Iterative Elongation

- Deprotection: Treat the resin with 20% Piperidine in DMF (2 x 10 min). Validation: Monitor the UV absorbance of the wash at 301 nm; a plateau indicates complete removal of the Fmoc group.
- Coupling: Dissolve Fmoc-L-Leu-OH (3.0 eq), HATU (2.9 eq), and DIPEA (6.0 eq) in DMF. Add to the resin and agitate for 1 hour.
- Validation: Perform a Kaiser test. A yellow resin bead indicates complete coupling; a blue bead dictates a required re-coupling step.
- Repeat Deprotection and Coupling for Fmoc-L-hPhe-OH and finally Morpholineacetic acid.

Step 3: Mild Cleavage

- Treat the resin with 1% TFA in DCM (5 x 3 min), filtering into a flask containing 10% Pyridine in Methanol to immediately neutralize the acid.
- Evaporate the solvent under reduced pressure and precipitate the tripeptide acid (Morpholinoacetyl-hPhe-Leu-Phe-OH) using cold diethyl ether.

Protocol B: LPPS Coupling of the Epoxyketone Warhead

Causality Note: The coupling of the peptide backbone to the Leu-epoxyketone warhead must be performed at 0 °C. The activation of the C-terminal Phenylalanine creates a highly reactive oxazolone intermediate, which is prone to base-catalyzed epimerization. Low temperatures and the use of HATU (which promotes rapid aminolysis) suppress this side reaction[2].

Step 1: Warhead Deprotection

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- Dissolve Boc-L-Leu-epoxyketone (synthesized via asymmetric epoxidation[2]) in a 30% TFA/DCM solution at 0 °C for 30 minutes.
- Evaporate the solvent to yield the Leu-epoxyketone TFA salt as a viscous oil. Do not apply heat.

Step 2: Solution-Phase Coupling

- Dissolve the tripeptide acid from Protocol A (1.0 eq) and the Leu-epoxyketone TFA salt (1.1 eq) in anhydrous DMF. Chill the solution to 0 °C.
- Add HATU (1.2 eq) followed dropwise by DIPEA (3.0 eq) to maintain a slightly basic pH (~8). Stir at 0 °C for 2 hours.
- Validation (Reaction Completion): Monitor via LC-MS. The disappearance of the tripeptide acid mass (m/z corresponding to starting material) confirms completion.

Step 3: Workup and Isolation

- Dilute the reaction mixture with Ethyl Acetate (EtOAc).
- Wash sequentially with 5% aqueous NaHSO 4(to remove residual DIPEA and basic byproducts), saturated aqueous NaHCO 3(to remove acidic byproducts), and brine.
- Dry the organic layer over anhydrous Na 2SO 4, filter, and concentrate.
- Crystallize the final Carfilzomib product using an anti-solvent addition method (e.g., EtOAc/Heptane) to yield a high-purity, low-melting crystalline solid[2].

References

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- Step-by-step guide to peptide synthesis and manufacturing: From discovery to production Source: Sterling Pharma Solutions URL:[Link]
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